

A Comparative Spectroscopic Study of Hexaaquanickel(II) and Hexaaquacobalt(II) Ions

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Compound of Interest

Compound Name: hexaaquanickel(II)

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Introduction

The **hexaaquanickel(II)** ion, $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$, and the hexaaquacobalt(II) ion, $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$, are classic examples in coordination chemistry that vividly demonstrate the relationship between electronic structure and spectroscopic properties. Present in aqueous solutions of many simple nickel(II) and cobalt(II) salts, respectively, these octahedral complexes exhibit distinct colors—green for nickel and pink for cobalt.^{[1][2][3][4][5][6]} These colors arise from the absorption of specific wavelengths of visible light, a phenomenon governed by electronic transitions between d-orbitals. This guide provides a comparative analysis of their absorption spectra, underpinned by ligand field theory, and includes a standardized experimental protocol for their characterization.

Spectroscopic Data and Electronic Transitions

The distinct colors of $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$ and $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$ are a direct consequence of their unique d-electron configurations and the resulting electronic transitions. The central Ni^{2+} ion has a d^8 configuration, while the Co^{2+} ion has a d^7 configuration.^{[2][7]} In an octahedral field created by six water ligands, the five degenerate d-orbitals of the metal ion split into a lower-energy triplet (t_{2g}) and a higher-energy doublet (e_g). The energy difference between these sets of orbitals is denoted as Δ_o (the crystal field splitting energy).

The absorption of light promotes electrons from the lower t_{2g} orbitals to the higher e_g orbitals. The specific wavelengths absorbed correspond to the energy required for these d-d transitions. Because these transitions are Laporte-forbidden (they involve transitions between orbitals of the same subshell), the molar absorptivities (ϵ) are typically low.[8]

Table 1: Comparative Spectroscopic Data for Hexaaqua Complexes

Property	Hexaaquanickel(II), [Ni(H ₂ O) ₆] ²⁺	Hexaaquacobalt(II), [Co(H ₂ O) ₆] ²⁺
Color in Solution	Green[1][6][9]	Pink[2][3][4][5]
Central Metal Ion	Ni ²⁺	Co ²⁺
d-Electron Config.	d ⁸ [7][10]	d ⁷ [2][7]
Ground State Term	³ A _{2g}	⁴ T _{1g} (F)
λ_{max} (nm)	~720, ~650 (shoulder), ~395	~510-540[5]
Absorbed Color	Red/Violet	Blue-Green
Observed Transitions	³ A _{2g} → ³ T _{2g} ³ A _{2g} → ³ T _{1g} (F) ³ A _{2g} → ³ T _{1g} (P)[10]	⁴ T _{1g} (F) → ⁴ T _{2g} (F) ⁴ T _{1g} (F) → ⁴ A _{2g} (F) ⁴ T _{1g} (F) → ⁴ T _{1g} (P)[2]

Experimental Protocol: UV-Visible Spectroscopy

This section outlines a general procedure for obtaining the absorption spectra of [Ni(H₂O)₆]²⁺ and [Co(H₂O)₆]²⁺.

1. Materials and Equipment:

- Nickel(II) sulfate hexahydrate (NiSO₄·6H₂O) or Nickel(II) chloride hexahydrate (NiCl₂·6H₂O)
- Cobalt(II) chloride hexahydrate (CoCl₂·6H₂O) or Cobalt(II) sulfate heptahydrate (CoSO₄·7H₂O)
- Distilled or deionized water
- Analytical balance

- Volumetric flasks (e.g., 50 mL or 100 mL)
- Pipettes
- Double-beam UV-Vis spectrophotometer[11]
- Matched quartz or glass cuvettes (1 cm path length)

2. Preparation of Stock Solutions (Example: 0.1 M):

- For $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$: Accurately weigh the appropriate amount of a nickel(II) salt (e.g., ~2.629 g of $\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$ for 100 mL). Quantitatively transfer the solid to a 100 mL volumetric flask. Dissolve the salt in a small amount of distilled water, then dilute to the mark and mix thoroughly.[12]
- For $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$: Accurately weigh the appropriate amount of a cobalt(II) salt (e.g., ~2.379 g of $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ for 100 mL).[13] Follow the same procedure as for the nickel salt.

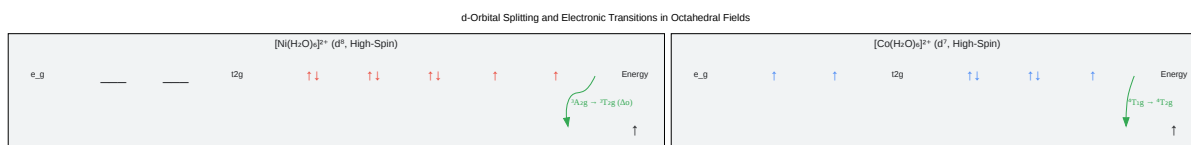
3. Spectroscopic Measurement:

- Turn on the spectrophotometer and allow the lamps to warm up as per the manufacturer's instructions.
- Set the desired wavelength range for the scan (e.g., 350 nm to 800 nm for the visible spectrum).
- Fill two cuvettes with distilled water to serve as the blank or reference. Place them in the reference and sample holders and run a baseline correction.
- Rinse a cuvette with a small amount of the nickel(II) stock solution, then fill it approximately three-quarters full.
- Replace the sample cuvette containing the blank with the cuvette containing the nickel solution.
- Initiate the scan to record the absorption spectrum. The instrument will plot absorbance versus wavelength.

- Identify and record the wavelength(s) of maximum absorbance ($\lambda_{\max}$).^[12]
- Repeat the measurement process for the cobalt(II) solution.

Visualization of Electronic Transitions

The following diagram illustrates the d-orbital splitting for octahedral complexes and the corresponding ground-state electron configurations for high-spin d^8 and d^7 ions. Water is a weak-field ligand, resulting in high-spin complexes where electrons occupy separate orbitals before pairing.^{[2][5]} The arrows indicate the lowest energy spin-allowed electronic transitions responsible for the primary absorption bands.



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Figure 1: d-orbital splitting for Ni^{2+} and Co^{2+} in an octahedral field.

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